

Crystal Structure of 5-Amino-2-methylbenzenesulfonic Acid: A Technical Examination

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonic acid

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Executive Summary

This technical guide addresses the crystal structure of **5-Amino-2-methylbenzenesulfonic acid**. A thorough search of scientific literature and crystallographic databases indicates that the experimental crystal structure of **5-Amino-2-methylbenzenesulfonic acid** has not been reported. This document will first present the available physicochemical properties of **5-Amino-2-methylbenzenesulfonic acid**. Subsequently, as a proxy for understanding the solid-state conformation of similar molecules, this guide will provide a detailed analysis of the crystal structure of the closely related compound, 5-Amino-2-methylbenzenesulfonamide. The crystallographic data, including unit cell parameters, bond lengths, and bond angles for the sulfonamide, are presented in comprehensive tables. Furthermore, the experimental protocols for the synthesis and single-crystal X-ray diffraction of 5-Amino-2-methylbenzenesulfonamide are detailed. Visualizations of the experimental workflow and synthesis are also provided to meet the core requirements of this guide.

5-Amino-2-methylbenzenesulfonic Acid: Physicochemical Properties

While the single-crystal X-ray diffraction data for **5-Amino-2-methylbenzenesulfonic acid** is not publicly available, its general properties have been characterized. It is a white crystalline powder used as an intermediate in the synthesis of dyes and pigments, and potentially in the pharmaceutical industry.[1]

Property	Value
Molecular Formula	C7H9NO3S
Molecular Weight	187.22 g/mol
CAS Number	118-88-7
Appearance	White crystalline powder
Melting Point	200-205°C
Water Solubility	56 g/L at 20°C
IUPAC Name	5-amino-2-methylbenzenesulfonic acid
Synonyms	p-Toluidine-o-sulfonic acid, 3-Amino-6-methylbenzenesulfonic acid

Synthesis: **5-Amino-2-methylbenzenesulfonic acid** can be synthesized from 4-methyl-aniline and sulfuric acid monohydrate in a 1,2-dichloro-benzene solvent at 175-180°C over 3-5 hours, with a reported yield of 94.6%.[1]

Crystal Structure Analysis of 5-Amino-2-methylbenzenesulfonamide

As an analogue, the crystal structure of 5-Amino-2-methylbenzenesulfonamide provides valuable insights into the molecular geometry and intermolecular interactions that could be expected in related compounds. The crystal structure of this compound was determined by single-crystal X-ray diffraction.

Crystallographic Data

The crystallographic data for 5-Amino-2-methylbenzenesulfonamide is summarized in the following tables.

Table 1: Crystal Data and Structure Refinement

Parameter	Value
Empirical Formula	C7H10N2O2S
Formula Weight	186.23 g/mol
Temperature	294 K
Wavelength	0.71073 Å
Crystal System	Orthorhombic
Space Group	Iba2
Unit Cell Dimensions	a = 10.679 (2) Å b = 22.431 (5) Å c = 7.1980 (14) Å
Volume	1724.2 (6) Å ³
Z	8
Density (calculated)	1.435 Mg/m ³
Absorption Coefficient	0.34 mm ⁻¹
F(000)	784
R-factor	0.040
wR-factor	0.120

Data sourced from Acta Crystallographica Section E: Crystallographic Communications.[2]

Table 2: Selected Bond Lengths (Å)

Bond	Length (Å)
S-O1	1.435 (2)
S-O2	1.438 (2)
S-N2	1.623 (2)
S-C3	1.764 (3)
N1-C6	1.399 (4)
C1-C2	1.506 (4)

Table 3: Selected Bond Angles (°)

Atoms	Angle (°)
O1-S-O2	118.8 (1)
O1-S-N2	107.5 (1)
O2-S-N2	107.3 (1)
O1-S-C3	108.1 (1)
O2-S-C3	107.9 (1)
N2-S-C3	106.8 (1)
C7-C2-C3	118.4 (3)
C5-C6-N1	120.9 (3)

In the crystal structure of 5-Amino-2-methylbenzenesulfonamide, intermolecular N—H⋯O hydrogen bonds link the molecules into a three-dimensional network.[\[2\]](#)

Experimental Protocols

Synthesis of 5-Amino-2-methylbenzenesulfonamide

The synthesis of 5-Amino-2-methylbenzenesulfonamide involved a two-step process:

- Amidation: Ammonium hydroxide (25 ml) was added to N-acetylamino-2-toluenesulfonyl chloride (10.7 g). The mixture was cooled, and a sulfuric acid solution (10 ml, 20%) was slowly added. The resulting sulfonamide was collected, washed with ice water, and dried.
- Deacetylation: Hydrochloric acid (15 ml, 18%) was added to the N-acetyltoluenesulfonamide (5.6 g), and the mixture was refluxed for 20 minutes. The solution was then diluted with an equal volume of water, and the pH was adjusted to 8 with sodium carbonate. The precipitate was collected after cooling and washed with ice water.

Crystals suitable for X-ray analysis were obtained by the slow evaporation of an ethanol solution.[2]

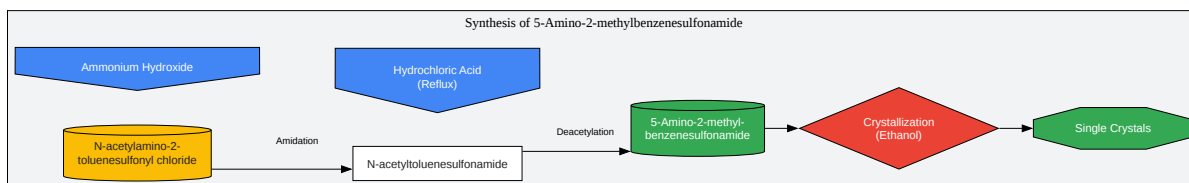
Single-Crystal X-ray Diffraction

The determination of the crystal structure of 5-Amino-2-methylbenzenesulfonamide was carried out using single-crystal X-ray diffraction.

- Data Collection: An Enraf–Nonius CAD-4 diffractometer was used for data collection.
- Radiation Source: Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$) was utilized.
- Data Collection Method: $\omega/2\theta$ scans were performed.
- Absorption Correction: A ψ scan absorption correction was applied.
- Structure Solution and Refinement: The structure was solved by direct methods and refined by full-matrix least-squares on F^2 .

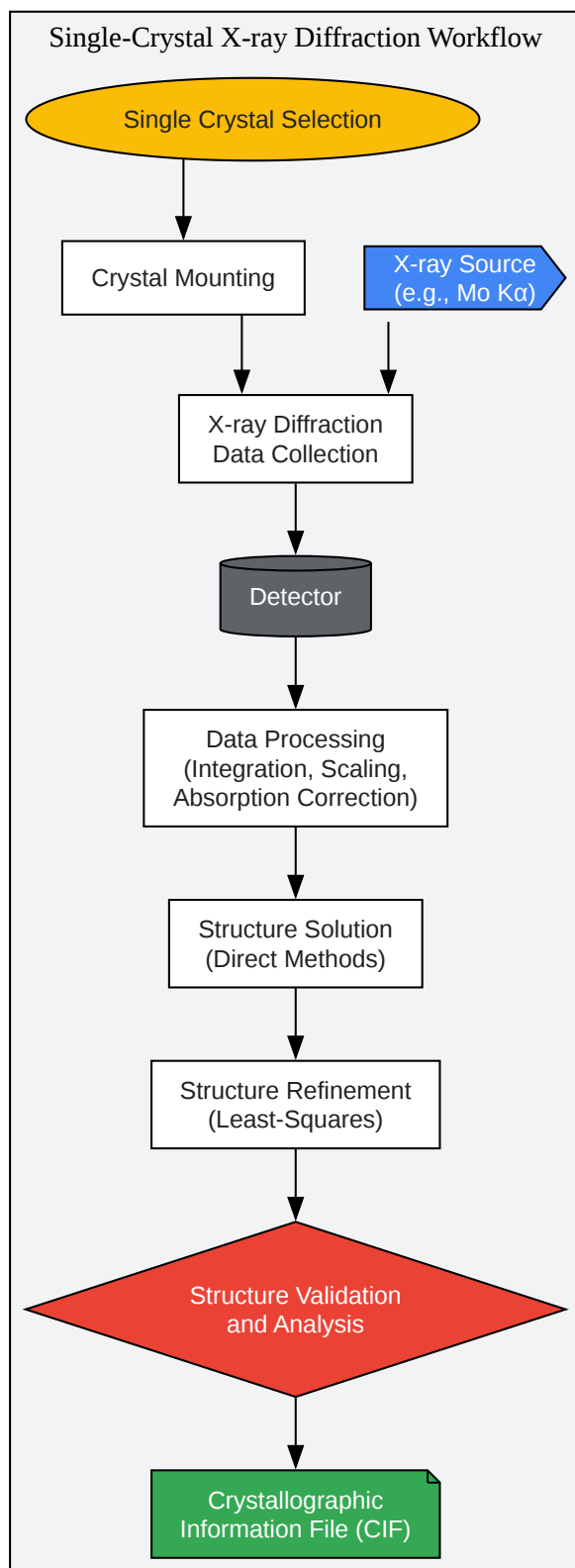
Visualizations

The following diagrams illustrate the synthesis workflow for 5-Amino-2-methylbenzenesulfonamide and the general experimental workflow for single-crystal X-ray diffraction.



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Caption: Synthesis workflow for 5-Amino-2-methylbenzenesulfonamide.



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Caption: General workflow for single-crystal X-ray diffraction.

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References

- 1. researchgate.net [researchgate.net]
- 2. 5-Amino-2-methylbenzenesulfonic acid | C₇H₉NO₃S | CID 67054 - PubChem [pubchem.ncbi.nlm.nih.gov]
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